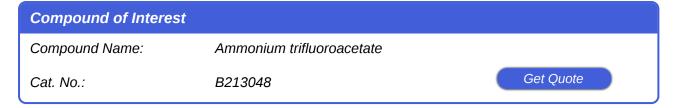


An In-depth Technical Guide on the Molecular Weight of Ammonium Trifluoroacetate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ammonium trifluoroacetate (C₂H₄F₃NO₂) is a salt extensively utilized in organic synthesis, analytical chemistry, and pharmaceutical sciences.[1] A fundamental physicochemical property of any compound is its molecular weight, which is crucial for stoichiometric calculations in chemical reactions, preparation of solutions of specific molarity, and interpretation of mass spectrometry data. This document provides a detailed guide to the molecular weight of **ammonium trifluoroacetate**, its determination, and the atomic weights of its constituent elements.

Chemical Identity

Chemical Name: Ammonium trifluoroacetate[2]

Synonyms: Trifluoroacetic acid ammonium salt[1][3]

CAS Number: 3336-58-1[1][4]

Molecular Formula: C₂H₄F₃NO₂[2][5][6]

Linear Formula: CF₃CO₂NH₄[3][6]



Molecular Weight Determination

The molecular weight of **ammonium trifluoroacetate** is calculated by summing the atomic weights of its constituent atoms. The molecular formula C₂H₄F₃NO₂ indicates that one molecule of **ammonium trifluoroacetate** contains:

- Two Carbon (C) atoms
- Four Hydrogen (H) atoms
- Three Fluorine (F) atoms
- One Nitrogen (N) atom
- Two Oxygen (O) atoms

The accepted molecular weight for ammonium trifluoroacetate is 131.05 g/mol .[1][3][5][6][7]

Data Presentation: Atomic and Molecular Weights

The following tables summarize the quantitative data used to determine the molecular weight of **ammonium trifluoroacetate**.

Table 1: Standard Atomic Weights of Constituent Elements

Element	Symbol	Quantity in Formula	Standard Atomic Weight (g/mol)
Carbon	С	2	12.011
Hydrogen	Н	4	1.008
Fluorine	F	3	18.998
Nitrogen	N	1	14.007

| Oxygen | O | 2 | 15.999 |

Table 2: Calculation of Molecular Weight



Element	Quantity	Atomic Weight (g/mol)	Total Weight Contribution (g/mol)
Carbon (C)	2	12.011	24.022
Hydrogen (H)	4	1.008	4.032
Fluorine (F)	3	18.998	56.994
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	2	15.999	31.998

| Total Molecular Weight | | | 131.053 |

Note: The calculated value of 131.053 g/mol is often rounded to 131.05 g/mol for practical laboratory use.[1][5][7]

Experimental Protocols: Molecular Weight Verification

While the theoretical molecular weight is calculated from standard atomic weights, it is experimentally confirmed using techniques such as mass spectrometry.

Protocol: Mass Spectrometry Analysis

Objective: To experimentally verify the molecular weight of **ammonium trifluoroacetate**.

Methodology:

- Sample Preparation: A dilute solution of ammonium trifluoroacetate is prepared in a suitable solvent, such as methanol or water.
- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, is used.
- Ionization: Electrospray ionization (ESI) is a common technique for this compound. In negative ion mode, the trifluoroacetate anion ([CF₃COO]⁻) would be detected. In positive ion



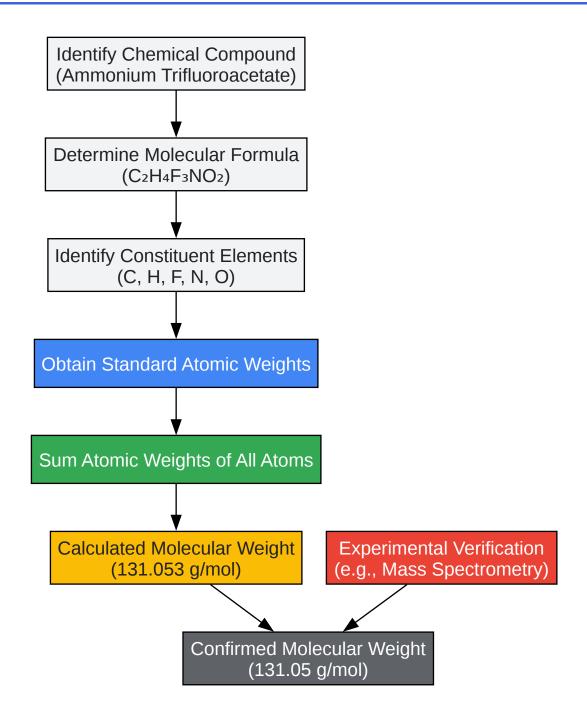
mode, the ammonium cation ([NH₄]+) would be observed.

- Mass Analysis: The instrument separates ions based on their mass-to-charge ratio (m/z).
- Data Interpretation: The resulting spectrum is analyzed to identify the peak corresponding to the exact mass of the molecule or its constituent ions. The monoisotopic mass of **ammonium trifluoroacetate** is approximately 131.019413 g/mol .[6]

Visualization of Logical Workflow

The following diagram illustrates the logical process for determining the molecular weight of a chemical compound.





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Caption: Workflow for Molecular Weight Determination.

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